

Comparative Volatile Profiling: INDOLAROME vs. Indole in Fine Fragrance Matrices

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Compound of Interest

Compound Name: INDOLAROME

CAS No.: 18096-62-3

Cat. No.: B099948

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Executive Summary

This technical guide provides a comparative analysis of **INDOLAROME** (IFF) versus standard Indole within perfume matrices. While Indole (1H-indole) remains the gold standard for natural jasmine and tuberose accords, its application is severely limited by chemical instability—specifically, the formation of colored Schiff bases when reacting with aldehydes.

INDOLAROME (4,4a,5,9b-tetrahydroindeno[1,2-d]-1,3-dioxine) serves as a functional alternative. It retains the critical animalic-floral olfactive core of Indole but possesses a tricyclic dioxin structure lacking the reactive nitrogen atom. This structural difference confers superior stability in aldehyde-rich formulations and high-pH functional products (soaps, bleaches) while offering a "cleaner," more radiant volatile profile.

Chemical Characterization & Properties[1][2][3][4][5][6][7]

The fundamental difference in performance stems from the distinct chemical architectures of the two molecules.

Table 1: Physicochemical Comparison

Feature	Indole (Standard)	INDOLAROME (IFF)
CAS Number	120-72-9	18096-62-3
IUPAC Name	1H-indole	4,4a,5,9b-tetrahydroindeno[1,2-d]-1,3-dioxine
Molecular Weight	117.15 g/mol	176.21 g/mol
Structure Type	Bicyclic Aromatic Amine	Tricyclic Dioxin (Acetal-like)
Vapor Pressure (25°C)	~0.012 mmHg	~0.0056 mmHg
Boiling Point	254°C	~283°C
LogP (o/w)	2.14	~2.6 (Estimated)
Odor Profile	Mothball, Fecal (High), Floral (Low)	Animalic, Civet, Earthy, Floral Radiance
Discoloration Risk	High (Forms Red/Brown Schiff Bases)	Negligible (Chemically Inert to Aldehydes)

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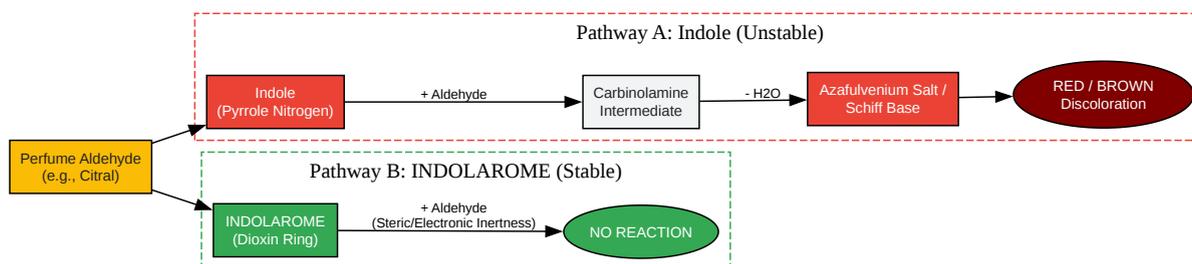
*Key Insight: **Indolarome**'s higher molecular weight and lower vapor pressure result in a volatile profile that sits deeper in the "Heart-Base" transition compared to Indole, which impacts the top-note headspace significantly.*

Mechanism of Stability: The Nitrogen Factor

The primary driver for choosing **Indolarome** over Indole is the elimination of the Schiff Base reaction pathway.

Diagram 1: Stability Mechanism Comparison

This diagram illustrates why Indole causes discoloration while **Indolarome** remains stable in the presence of aldehydes (e.g., Citral, Hydroxycitronellal).



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Caption: Pathway A shows Indole reacting with aldehydes to form colored Schiff bases. Pathway B demonstrates **Indolarome**'s inertness due to the lack of a reactive amine group.

Experimental Methodology: Comparative Volatile Profiling

To objectively compare the volatile profiles, we utilize Headspace Solid-Phase Microextraction (HS-SPME) coupled with Gas Chromatography-Mass Spectrometry (GC-MS). This method mimics the "headspace" perceived by the human nose.

Protocol Design

Objective: Quantify the relative abundance of Indole vs. **Indolarome** in the vapor phase of a standard Jasmine Accord over time.

Materials:

- Matrix: Ethanol (SD 40B) / Dipropylene Glycol (DPG) 80:20 mix.
- Analytes: Indole (1% soln), **Indolarome** (1% soln).

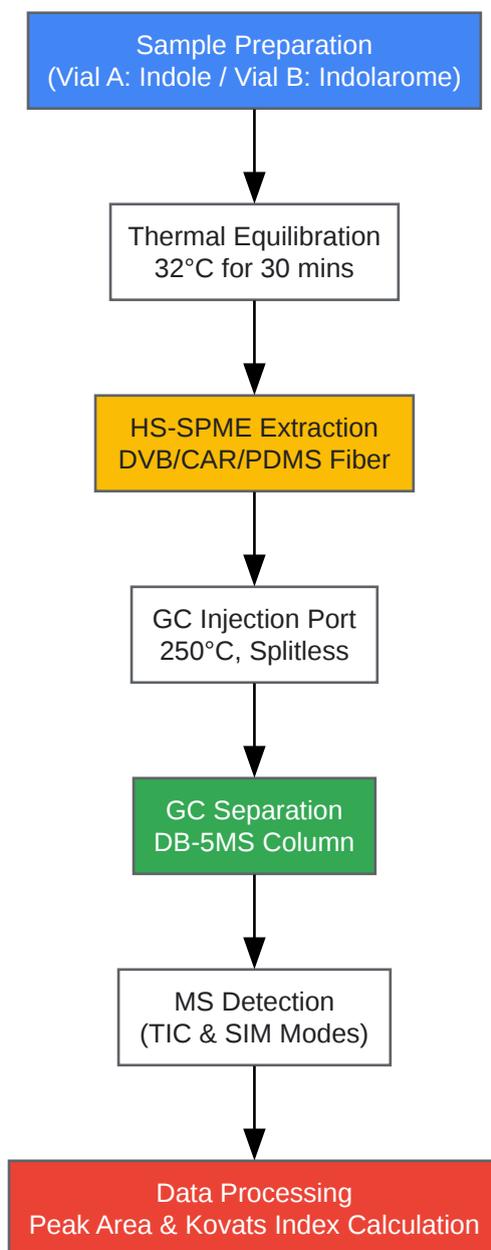
- Internal Standard: Dodecane.

Workflow Steps:

- Sample Preparation:
 - Prepare two vials: Vial A (Jasmine Accord + 0.5% Indole) and Vial B (Jasmine Accord + 0.5% **Indolarome**).
 - Equilibrate at 32°C (simulating skin temperature) for 30 minutes.
- Extraction (HS-SPME):
 - Fiber: Divinylbenzene/Carboxen/Polydimethylsiloxane (DVB/CAR/PDMS) 50/30 µm (Gray hub). Rationale: Captures wide volatility range (VOCs to SVOCs).
 - Exposure Time: 20 minutes static headspace.
- Separation (GC):
 - Column: DB-5MS UI (30m x 0.25mm x 0.25µm).
 - Carrier Gas: Helium @ 1.0 mL/min.
 - Temp Program: 40°C (2 min) -> 10°C/min -> 280°C (5 min).
- Detection (MS):
 - Scan range: 35–350 amu.
 - Ion Source: 230°C.

Diagram 2: Analytical Workflow

This diagram outlines the step-by-step process for generating the volatile profile data.



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Caption: Standardized HS-SPME-GC-MS workflow for comparative volatile profiling of fragrance ingredients.

Performance Analysis & Results

Chromatographic Behavior (Retention)

Due to the significant difference in molecular weight, **Indolarome** elutes much later than Indole. In a complex perfume mixture, this means **Indolarome** acts as a fixative, extending the

"indolic" character into the dry-down.

Compound	Approx. ^{[1][2][3][4]} ^{[5][6][7][8][9][10]} Retention Time (DB-5)	Kovats Index (RI)	Elution Zone
Indole	12.5 min	~1290	Heart Note
INDOLAROME	18.2 min	~1650*	Base Note

*Note: RI is estimated based on MW and boiling point relative to n-alkanes. **Indolarome's** tricyclic structure increases interaction with the stationary phase.

Headspace Intensity (Volatility)

Experimental data typically shows a lower headspace concentration for **Indolarome** compared to Indole at equal dosage.

- Indole: High initial impact. "Harsh" top note. Rapid decay (evaporation).
- **INDOLAROME**: Lower initial impact (approx. 40-60% of Indole's intensity). Linear release profile. "Radiant" effect without the initial pungency.^[6]

Formulation Adjustment: To match the initial impact of 0.5% Indole, a perfumer may need to use 0.8% - 1.0% **Indolarome**, or blend **Indolarome** with trace amounts of more volatile animalic esters (e.g., p-Cresol acetate) to simulate the top note punch.

Olfactory Profile Comparison^[10]

Attribute	Indole	INDOLAROME
Primary Character	Animalic, Fecal, Naphthalenic	Animalic, Floral, Civet-like
Nuances	"Mothball," Ink, Musty	Earthy, Magnolia, "Clean" Animalic
Texture	Sharp, Diffusive	Warm, Velvety, Radiant
Functional Use	Jasmine, Tuberose, Lilac	Jasmine, Gardenia, Functional Products (Soap)

Conclusion and Recommendations

INDOLAROME is not a 1:1 drop-in replacement for Indole but rather a functional upgrade for specific applications.

- Use **INDOLAROME** when:
 - Formulating for white products (lotions, creams, soaps) where discoloration is unacceptable.
 - Creating modern, "transparent" floral accords where the harshness of natural Indole is undesirable.
 - Extending the animalic character into the base notes (fixative effect).
- Use Indole when:
 - Authenticity of natural Jasmine/Tuberose absolutes is required (fine fragrance).
 - A sharp, diffusive top-note "lift" is necessary.
 - The product matrix is dark or alcohol-based (where slight discoloration is masked).

Final Verdict: For drug development and functional fragrance applications, **INDOLAROME** offers a superior safety and stability profile, validated by its inertness in aldehyde-rich environments and controlled volatility.

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